

5,6-Dimethoxy-2-isopropenylbenzofuran CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	5,6-Dimethoxy-2-isopropenylbenzofuran
Cat. No.:	B158338

[Get Quote](#)

An In-depth Technical Guide to 5,6-Dimethoxy-2-isopropenylbenzofuran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and currently understood biological significance of **5,6-Dimethoxy-2-isopropenylbenzofuran**, a natural product isolated from the roots of *Ligularia stenocephala*. This document is intended to serve as a foundational resource for researchers and professionals engaged in the fields of natural product chemistry, pharmacology, and drug discovery.

Core Chemical Identifiers

A precise understanding of the chemical identity of a compound is fundamental to research and development. The following table summarizes the key chemical identifiers for **5,6-Dimethoxy-2-isopropenylbenzofuran**.

Identifier	Value	Source
CAS Number	34293-09-9	[1] [2]
Molecular Formula	C ₁₃ H ₁₄ O ₃	Inferred from structure
Molecular Weight	218.25 g/mol	Calculated
IUPAC Name	5,6-dimethoxy-2-(prop-1-en-2-yl)benzofuran	Systematically generated
SMILES	COC1=C(OC)C=C2C(=C1)OC =C2C(=C)C	Systematically generated
Natural Source	Roots of Ligularia stenocephala MATSUM. et KOIDZ.	[2] [3]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **5,6-Dimethoxy-2-isopropenylbenzofuran** are not extensively reported in publicly available literature. The compound is described as a neutral substance.[\[1\]](#) Commercial suppliers indicate that it is soluble in solvents such as chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.

Synthesis and Characterization

A documented synthesis of **5,6-Dimethoxy-2-isopropenylbenzofuran** provides a viable route for obtaining this compound for research purposes.[\[1\]](#)

Experimental Protocol: Synthesis of 5,6-Dimethoxy-2-isopropenylbenzofuran[\[1\]](#)

The synthesis involves the reaction of 4,5-Dimethoxy-2-iodophenyl acetate with cuprous isopropenylacetylide in pyridine.

Materials:

- 4,5-Dimethoxy-2-iodophenyl acetate

- Cuprous isopropenylacetylide
- Pyridine
- Diethyl ether
- Celite

Procedure:

- A solution of 4,5-Dimethoxy-2-iodophenyl acetate (2.07 g) in pyridine (20 ml) is added to a suspension of cuprous isopropenylacetylide (909 mg) in pyridine (20 ml).
- The mixture is refluxed under a nitrogen atmosphere for 22 hours.
- After cooling, the reaction mixture is diluted with diethyl ether (250 ml) and filtered through Celite.
- The filtrate is washed and dried.
- The solvent is evaporated under reduced pressure to yield a residual oil.

Purification:

The resulting oil contains a mixture of the desired benzofuran and an en-yne byproduct. Separation is achieved by base treatment, which converts the en-yne to a water-soluble salt, allowing for the isolation of the neutral **5,6-Dimethoxy-2-isopropenylbenzofuran**.

Characterization:

The structure of the synthesized compound was confirmed by proton magnetic resonance (P.m.r.) spectroscopy. The reported P.m.r. spectrum (in CDCl_3) shows signals corresponding to the isopropenyl and benzofuran protons.[\[1\]](#)

Biological Activity and Potential Applications

As of the latest available information, there is a significant lack of published research on the specific biological activities of **5,6-Dimethoxy-2-isopropenylbenzofuran**. While the broader

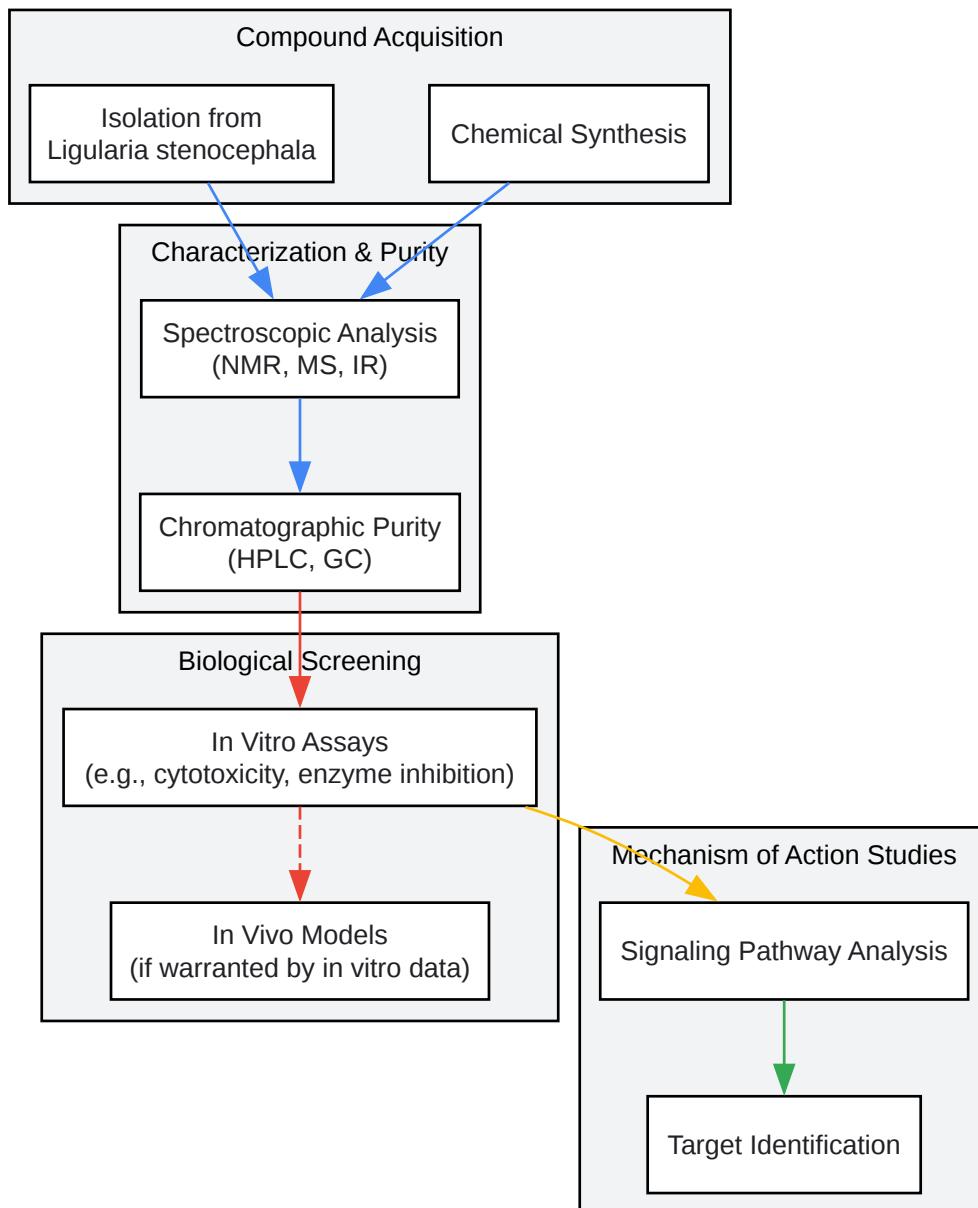
class of benzofurans is known to possess a wide range of pharmacological properties, including antimicrobial, anti-inflammatory, and anticancer activities, specific studies on this particular derivative are not prevalent in the scientific literature.

It is important to distinguish **5,6-Dimethoxy-2-isopropenylbenzofuran** from the structurally similar compound 5,6-Dimethoxyisobenzofuran-1(3H)-one, which has been investigated for its potential anticancer activities, including the induction of apoptosis.^[4] Researchers should exercise caution in attributing the biological activities of the latter to the former.

The natural origin of **5,6-Dimethoxy-2-isopropenylbenzofuran** from *Ligularia stenocephala*, a plant used in traditional medicine, suggests that it may possess uninvestigated biological properties.^{[2][3]} Further research is warranted to explore its potential therapeutic applications.

Logical Workflow for Investigation

The following diagram illustrates a logical workflow for the future investigation of **5,6-Dimethoxy-2-isopropenylbenzofuran**, from initial acquisition to biological screening.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. 5,6-Dimethoxy-2-isopropenylbenzofuran | CAS:34293-09-9 | Manufacturer ChemFaces [chemfaces.com]
- 3. Three new dimeric benzofuran derivatives from the roots of *Ligularia stenocephala* MATSUM. et KOIDZ - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [5,6-Dimethoxy-2-isopropenylbenzofuran CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b158338#5-6-dimethoxy-2-isopropenylbenzofuran-cas-number-and-chemical-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com